

certificate of analysis for Diclazuril-d4 reference standard

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Compound of Interest

Compound Name: Diclazuril-d4

Cat. No.: B12417808

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In-Depth Technical Guide: Diclazuril-d4 Reference Standard

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the **Diclazuril-d4** reference standard, including its chemical and physical properties, analytical data, and detailed experimental protocols for its analysis. This document is intended to support researchers, scientists, and drug development professionals in their analytical and research applications of this stable isotope-labeled internal standard.

Certificate of Analysis: Diclazuril-d4

The following tables summarize the key data typically found on a Certificate of Analysis for a **Diclazuril-d4** reference standard.[\[1\]](#)

Identification and Physical Properties

Parameter	Specification
Chemical Name	Benzene-2,3,5,6-d4-acetonitrile, 4-chloro- α -[2,6-dichloro-4-(4,5-dihydro-3,5-dioxo-1,2,4-triazin-2(3H)-yl)phenyl]-
CAS Number	1632495-80-7
Molecular Formula	C ₁₇ H ₅ D ₄ Cl ₃ N ₄ O ₂
Molecular Weight	411.66 g/mol
Appearance	White to yellow solid

Analytical Data

Test	Method	Result
Purity	HPLC	98.00%
Isotopic Enrichment	Mass Spectrometry	98.4%
Identity	¹ H NMR Spectroscopy	Consistent with structure
Identity	Mass Spectrometry	Consistent with structure

Storage and Stability

Condition	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months
-20°C	1 month	

Experimental Protocols

Detailed methodologies for the key experiments cited in the Certificate of Analysis are provided below. These protocols are based on established analytical methods for Diclazuril and its deuterated analog.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is used to determine the purity of the **Diclazuril-d4** reference standard.

Instrumentation:

- High-Performance Liquid Chromatograph with a UV detector.

Chromatographic Conditions:

- Column: Reversed-phase C18 column (e.g., Nucleosil ODS 5 μm).[\[2\]](#)
- Mobile Phase: A gradient elution with 0.01 M ammonium acetate and acetonitrile is typically used.[\[2\]](#)
- Flow Rate: 1.0 mL/min.
- Detection: UV at 280 nm.[\[3\]](#)
- Injection Volume: 10 μL .

Procedure:

- Standard Preparation: Prepare a standard solution of **Diclazuril-d4** in a suitable solvent such as dimethylformamide or acetonitrile.
- Sample Analysis: Inject the prepared standard solution into the HPLC system.
- Data Analysis: The purity is calculated by determining the area of the main peak relative to the total area of all peaks in the chromatogram.

Mass Spectrometry (MS) for Identity and Isotopic Enrichment

Mass spectrometry is employed to confirm the identity of the compound and to determine the degree of deuterium incorporation.

Instrumentation:

- Liquid Chromatograph coupled to a tandem mass spectrometer (LC-MS/MS) with an electrospray ionization (ESI) source.[\[2\]](#)[\[4\]](#)

Mass Spectrometric Conditions:

- Ionization Mode: Negative ion electrospray ionization (ESI-).[\[2\]](#)[\[4\]](#)
- Monitoring Mode: Multiple Reaction Monitoring (MRM) is used for the highest sensitivity and specificity.[\[2\]](#)
- Precursor and Product Ions: The specific precursor and product ions for both **Diclazuril-d4** and any residual non-deuterated Diclazuril are monitored.

Procedure:

- Sample Infusion: The sample solution is introduced into the mass spectrometer.
- Data Acquisition: Mass spectra are acquired over a relevant mass-to-charge (m/z) ratio range.
- Identity Confirmation: The observed molecular ion and fragmentation pattern are compared with the expected values for **Diclazuril-d4**.
- Isotopic Enrichment Calculation: The relative intensities of the mass signals corresponding to **Diclazuril-d4** and the non-deuterated Diclazuril are used to calculate the percentage of isotopic enrichment.

¹H NMR Spectroscopy for Structural Confirmation

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for confirming the chemical structure of the reference standard.

Instrumentation:

- High-resolution NMR spectrometer (e.g., 400 MHz or higher).

Procedure:

- **Sample Preparation:** Dissolve an accurately weighed amount of the **Diclazuril-d4** reference standard in a suitable deuterated solvent (e.g., DMSO-d₆).
- **Data Acquisition:** Acquire the ¹H NMR spectrum.
- **Data Analysis:** The resulting spectrum is analyzed for chemical shifts, signal integrations, and coupling patterns. The absence or significant reduction of signals corresponding to the deuterated positions confirms the successful labeling. The overall pattern should be consistent with the structure of Diclazuril.

Mechanism of Action of Diclazuril

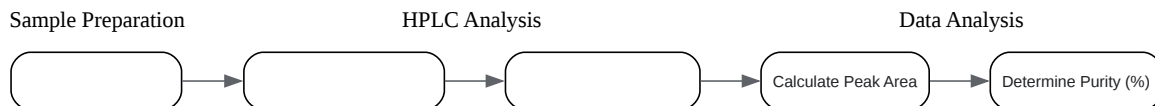
Diclazuril is a potent anticoccidial agent belonging to the benzeneacetonitrile group.^[5] Its mechanism of action, while not fully elucidated, is known to be highly effective against various species of *Eimeria*, the protozoan parasite responsible for coccidiosis in livestock.^{[5][6]}

The primary mode of action of Diclazuril is the disruption of the parasite's life cycle.^{[7][8]} It is particularly effective against the intracellular developmental stages, specifically the schizonts and gamonts.^[9] Treatment with Diclazuril leads to degenerative changes in these stages, characterized by a loss of internal structure and the appearance of intracytoplasmic vacuoles, ultimately preventing the formation of oocysts and their subsequent excretion.^{[7][9]}

Recent studies suggest that Diclazuril may also target cyclin-dependent kinases (CDKs) in the parasite, which are crucial for cell cycle regulation.^{[7][8]} By interfering with these enzymes, Diclazuril can inhibit the parasite's growth and replication.

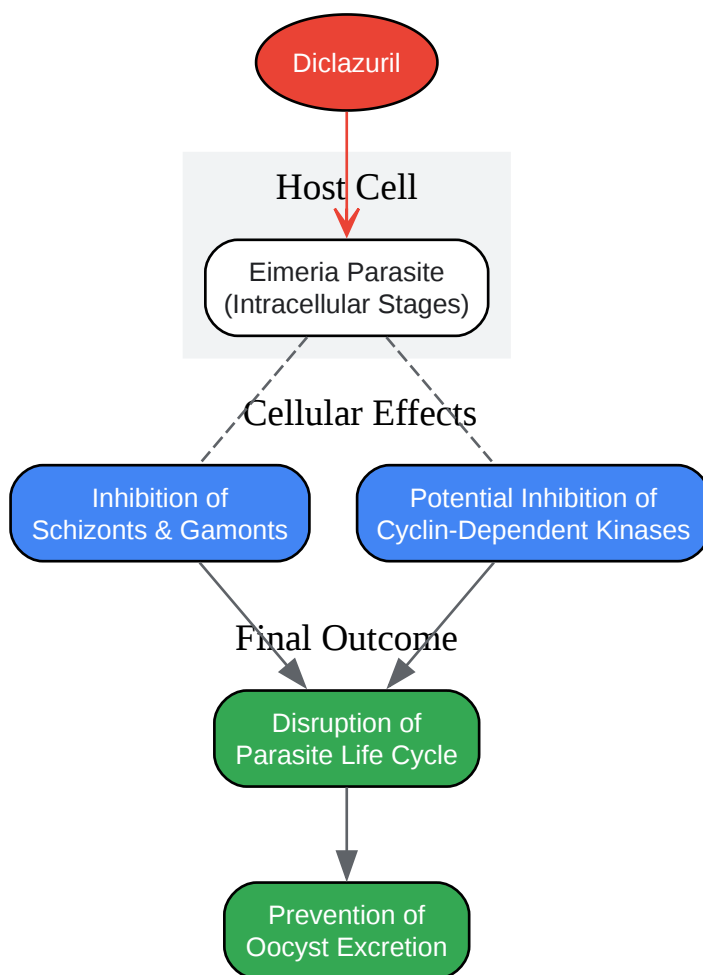
Visualizations

The following diagrams illustrate the experimental workflow for purity determination and the proposed mechanism of action of Diclazuril.



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Caption: Experimental workflow for HPLC purity determination of **Diclazuril-d4**.



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Caption: Proposed mechanism of action of Diclazuril against Eimeria parasites.

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